

Introduction to Antibody-Drug Conjugates (ADCs)

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Compound of Interest

Compound Name: *Mc-Phe-Lys(Boc)-PAB*

Cat. No.: *B8182211*

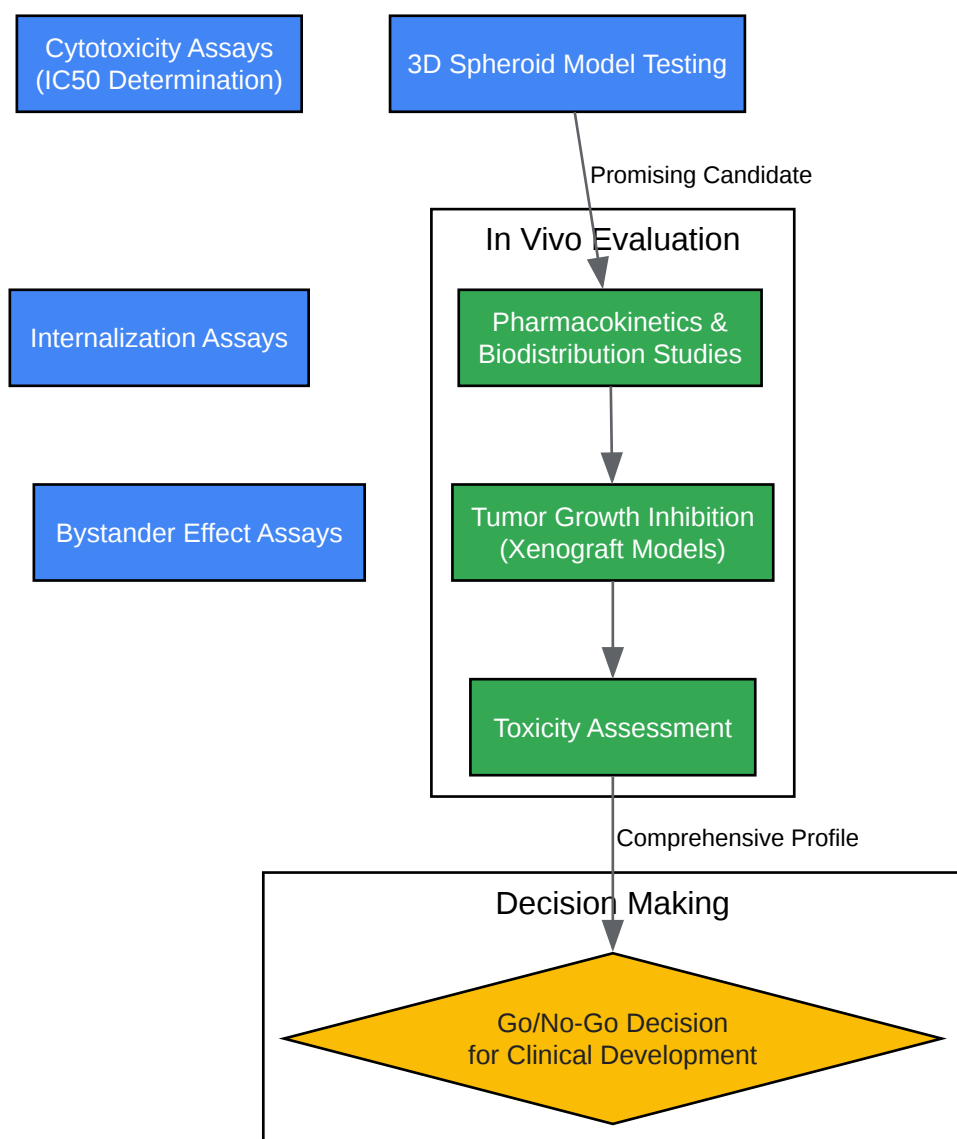
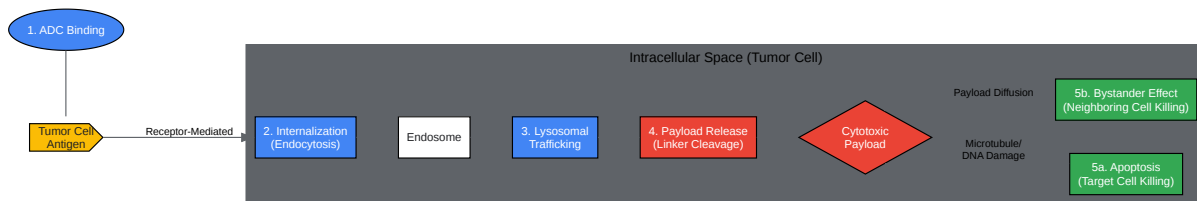
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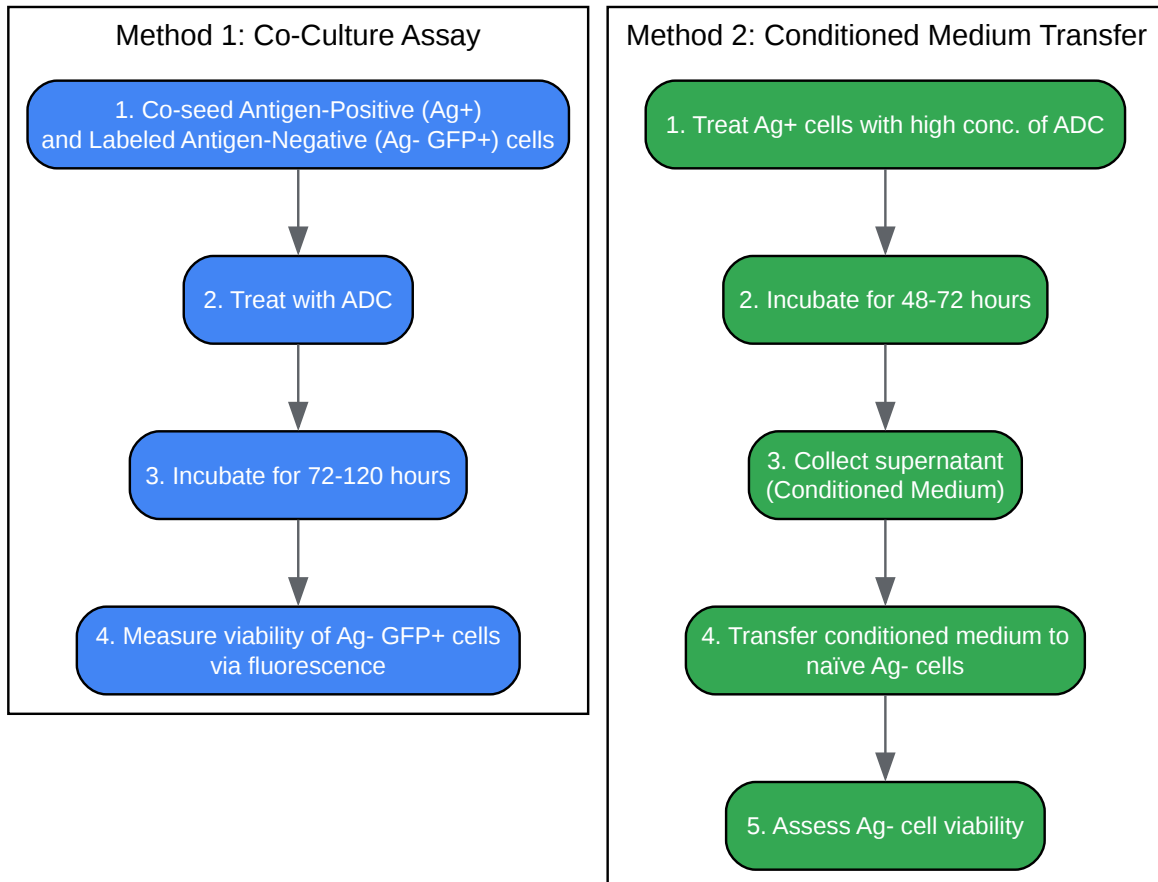
Antibody-Drug Conjugates are a class of targeted cancer therapies that leverage the specificity of monoclonal antibodies to deliver potent cytotoxic agents directly to tumor cells.[1][2] This approach aims to maximize the therapeutic effect on cancer cells while minimizing damage to healthy tissues, thereby offering a wider therapeutic window compared to traditional chemotherapy.[3][4] An ADC consists of three main components: a monoclonal antibody that targets a specific tumor-associated antigen, a highly potent cytotoxic payload, and a chemical linker that connects the antibody to the payload.[5] The efficacy of an ADC is dependent on a multi-step mechanism of action, including binding to the target antigen, internalization, and the subsequent release of the cytotoxic payload.

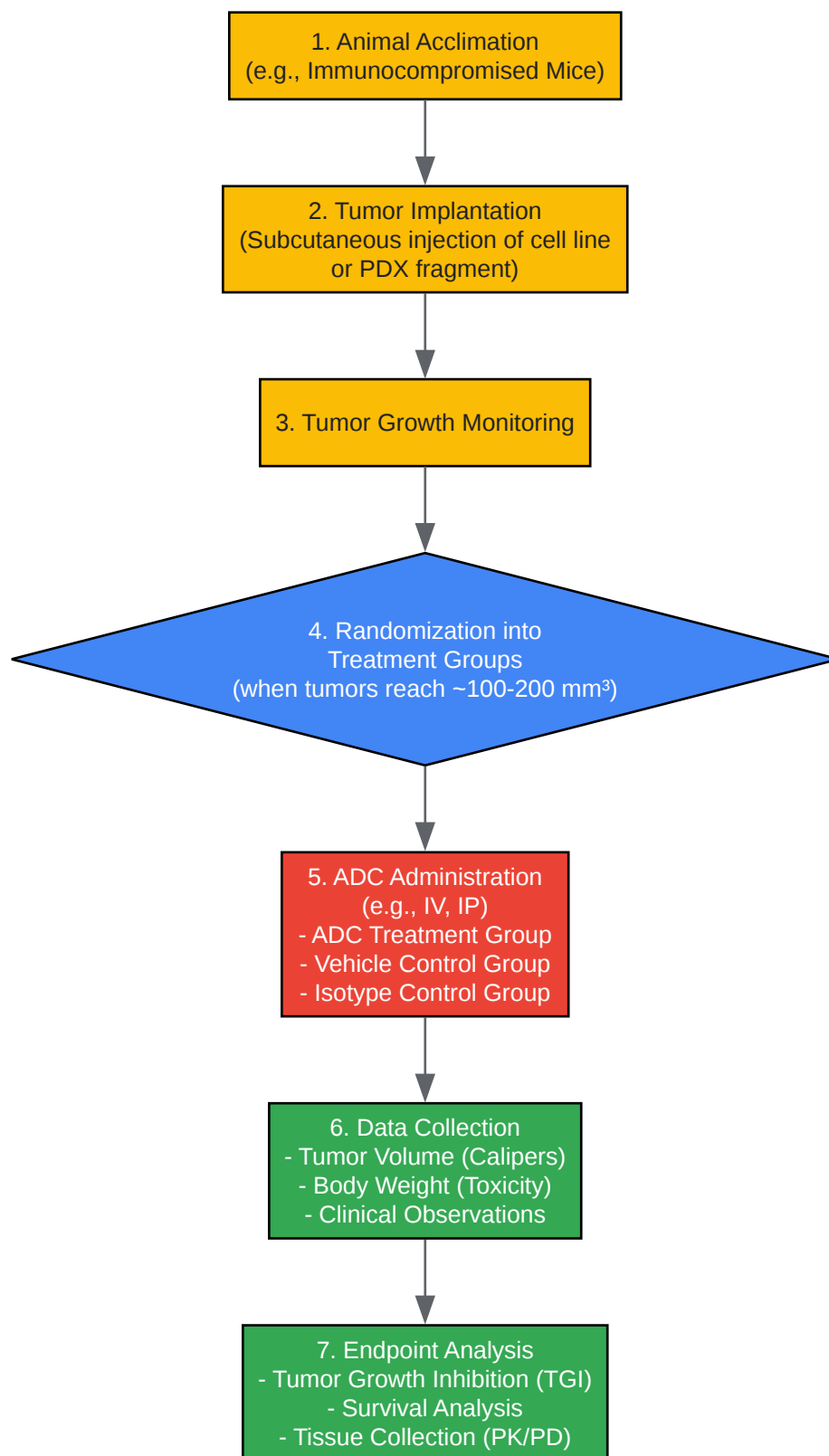
General Mechanism of Action

The therapeutic effect of an ADC is initiated when the antibody component binds to a specific antigen on the surface of a cancer cell. Following binding, the ADC-antigen complex is internalized, typically through receptor-mediated endocytosis. The complex is then trafficked to intracellular compartments, primarily lysosomes. Inside the acidic or enzyme-rich environment of the lysosome, the linker is cleaved, releasing the cytotoxic payload into the cytoplasm. The released payload can then exert its cell-killing effect, commonly by damaging DNA or disrupting microtubule polymerization, leading to apoptosis. Some ADCs can also induce a "bystander

effect," where the released payload diffuses out of the target cell and kills neighboring antigen-negative cancer cells, which is particularly important for treating heterogeneous tumors.







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- [5. mdpi.com \[mdpi.com\]](#)
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